

An In-depth Technical Guide to Acid Blue 80: An Anthraquinone-Based Dye

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Compound of Interest

Compound Name: Acid blue 80

Cat. No.: B1200697

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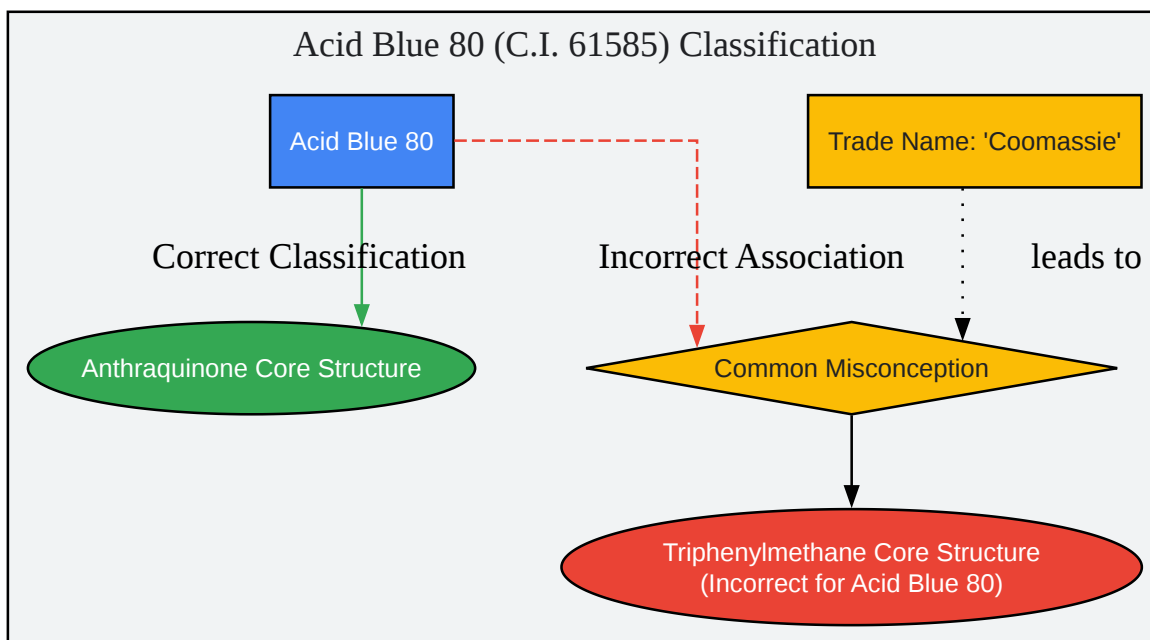
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Blue 80** (C.I. 61585), focusing on its chemical classification, physicochemical properties, and key experimental applications. It clarifies its structural family and provides detailed protocols for its synthesis and analysis, addressing common misconceptions regarding its classification.

Core Classification: Anthraquinone, Not Triphenylmethane

Acid Blue 80 is unequivocally classified as an anthraquinone dye.^{[1][2][3]} Its chemical backbone is derived from anthraquinone, a polycyclic aromatic quinone.^[1] The Colour Index name for **Acid Blue 80** is C.I. 61585, which falls under the anthraquinone category.^{[2][4][5]}

A common misclassification identifies **Acid Blue 80** as a triphenylmethane dye.^[6] This confusion arises from the historical use of the trade name "Coomassie," which is strongly associated with triphenylmethane dyes like Coomassie Brilliant Blue G-250 (C.I. 42655) and R-250 (C.I. 42660).^[1] While **Acid Blue 80** is sometimes referred to as Coomassie Blue B or used in similar protein staining applications, its molecular structure is fundamentally different and lacks the central triphenylmethane core.^[1]



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Caption: Logical diagram of **Acid Blue 80** classification.

Physicochemical and Spectroscopic Data

The key properties of **Acid Blue 80** are summarized below. This data is essential for its application in experimental settings, from preparing solutions to analytical quantification.

Property	Value	Reference(s)
Identifier		
C.I. Name	Acid Blue 80	[4]
C.I. Number	61585	[2][4][5]
CAS Number	4474-24-2	[2][4][5][7]
IUPAC Name	disodium;3-[[9,10-dioxo-4-(2,4,6-trimethyl-3-sulfonatoanilino)anthracen-1-yl]amino]-2,4,6-trimethylbenzenesulfonate	[1][7][8]
Synonyms	Acid Blue RAW, Alizarine Fast Blue R, Weak Acid Brilliant Blue RAW, C.I. 61585	[2][7]
Chemical Formula		
Molecular Formula	C ₃₂ H ₂₈ N ₂ Na ₂ O ₈ S ₂	[2][5][7][9]
Molecular Weight	678.68 g/mol	[2][5][7][9]
Physical Properties		
Appearance	Red-light blue or dark blue powder	[2][3][8]
Melting Point	>300 °C	[5][8][10]
Solubility	Soluble in water, slightly soluble in alcohol	[4][6]
Spectroscopic Data		
Absorption Maxima (λ _{max})	627 nm (in aqueous solution) [5][11], 582 nm[5], 202 nm[12]. The peak around 627 nm is responsible for its characteristic blue color.	

Key Experimental Protocols

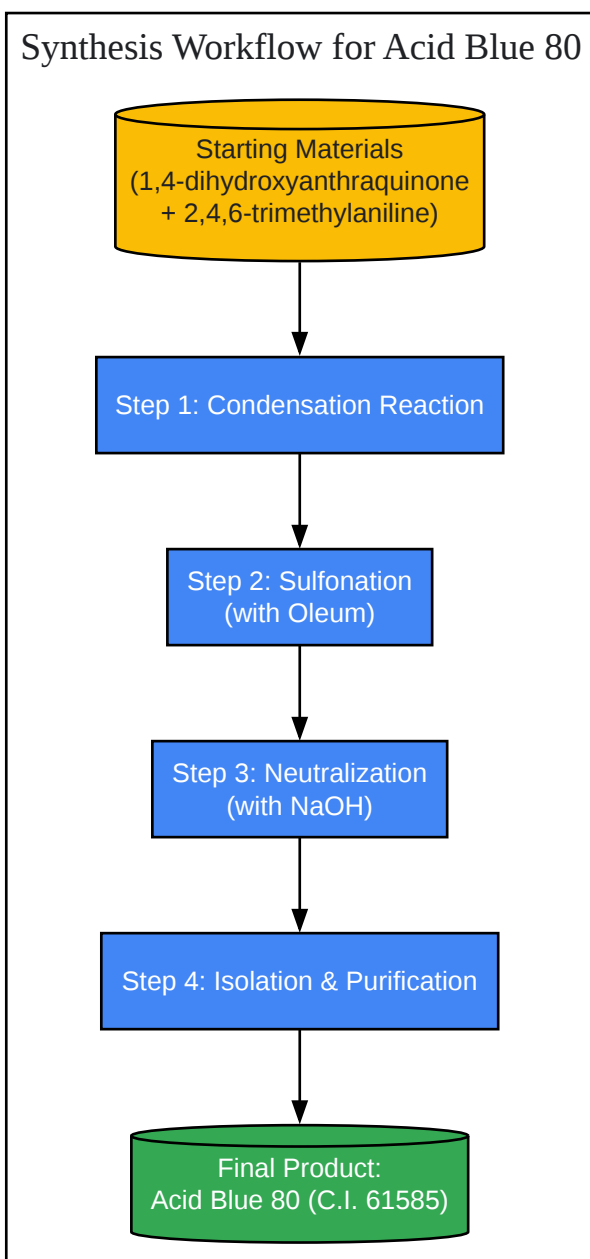
This section details methodologies for the synthesis and analysis of **Acid Blue 80**, providing a foundation for its use and characterization in a research environment.

The synthesis of **Acid Blue 80** is achieved through the condensation of an anthraquinone derivative with an aniline derivative, followed by sulfonation and salt formation.[2]

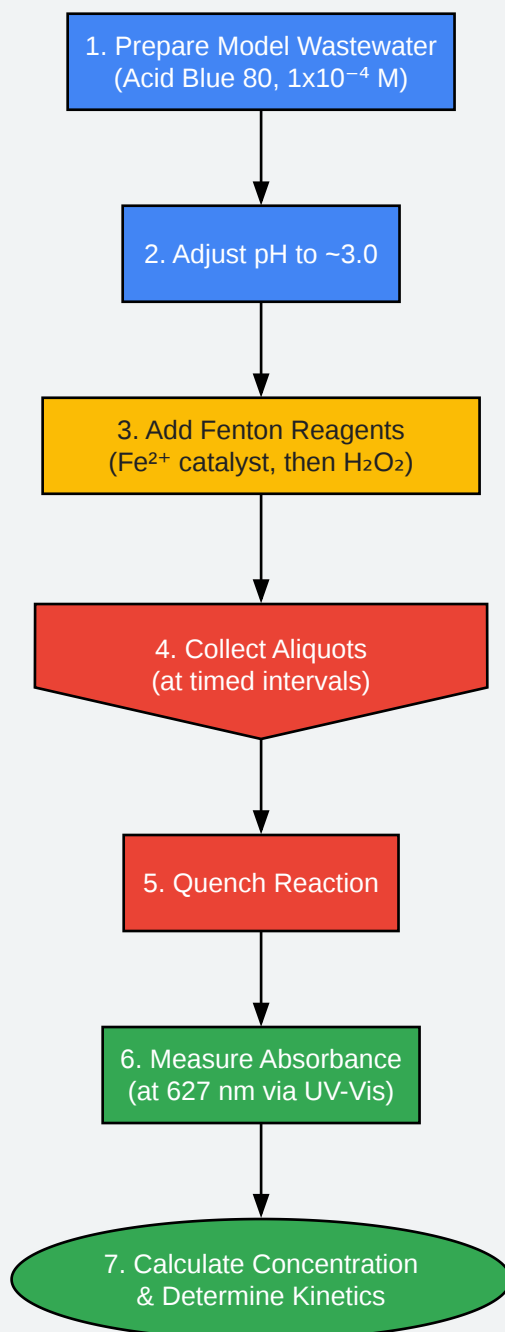
Protocol:

- **Condensation:** React 1,4-dihydroxyanthracene-9,10-dione (Quinizarin) or 1,4-dichloroanthracene-9,10-dione with 2,4,6-trimethylaniline (Mesitylamine). A molar ratio of 1:2 (anthraquinone derivative to aniline derivative) is used.
- **Reaction Conditions:** The condensation is typically carried out in a high-boiling point solvent in the presence of a catalyst, such as boric acid, and heated to drive the reaction to completion.
- **Sulfonation:** The resulting intermediate is sulfonated using a sulfonating agent, such as oleum (fuming sulfuric acid), to introduce sulfonic acid groups ($-\text{SO}_3\text{H}$) onto the trimethylphenyl rings. This step is crucial for imparting water solubility.
- **Neutralization/Salt Formation:** The sulfonated product is then neutralized with a base, typically sodium hydroxide (NaOH) or sodium carbonate (Na_2CO_3), to form the final disodium salt, which is the commercial form of **Acid Blue 80**.
- **Purification:** The final product is isolated and purified, often through precipitation and washing, to remove unreacted starting materials and byproducts.

Synthesis Workflow for Acid Blue 80



Workflow: Acid Blue 80 Decolorization by Fenton Oxidation



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